

Isopropyl Isobutyl Ether: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Isopropyl isobutyl ether*

CAS No.: 78448-33-6

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Introduction: Unveiling a Versatile Ether

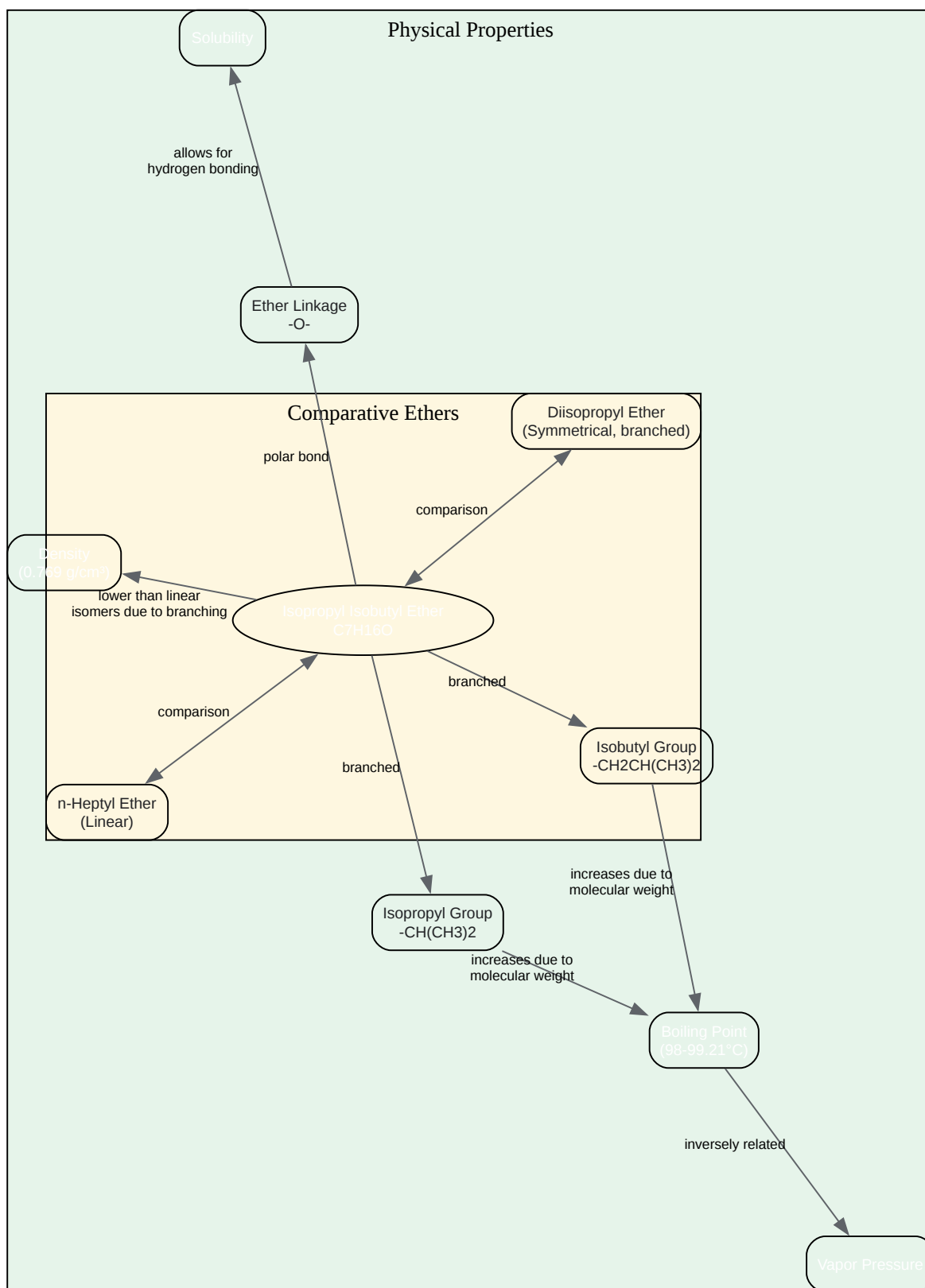
Isopropyl isobutyl ether, a member of the aliphatic ether family, is a colorless liquid with potential applications spanning various sectors of chemical research and industry. Its unique molecular structure, featuring both an isopropyl and an isobutyl group bonded to a central oxygen atom, imparts a distinct set of physical and chemical properties. This guide offers an in-depth exploration of these characteristics, providing researchers, scientists, and drug development professionals with the critical data and procedural knowledge necessary for its effective and safe utilization.

The asymmetric nature of **isopropyl isobutyl ether**, with its branched alkyl groups, influences its behavior as a solvent and a reactant, distinguishing it from its linear or more symmetrical counterparts. Understanding these nuances is paramount for its application in organic synthesis, as a reaction medium, or in extraction processes. This document will delve into its core physical properties, spectroscopic signature, safety protocols, and key experimental procedures, offering a holistic view for the scientific community.

Molecular Structure and Physicochemical Landscape

The molecular arrangement of **isopropyl isobutyl ether** is fundamental to its physical properties. The presence of two branched alkyl chains contributes to a less compact structure compared to linear ethers of similar molecular weight, which in turn affects properties like boiling point and density. The ether linkage introduces a polar C-O-C bond, making the molecule a hydrogen bond acceptor and influencing its solubility characteristics.

Below is a diagram illustrating the interplay between the molecular structure of **isopropyl isobutyl ether** and its key physical properties, in comparison to related ethers.



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Caption: Relationship between **Isopropyl Isobutyl Ether**'s structure and its physical properties.

Core Physical Properties

A thorough understanding of the physical properties of **isopropyl isobutyl ether** is essential for its practical application. The following table summarizes its key physical data, with comparisons to other relevant ethers to provide context.

Property	Isopropyl Isobutyl Ether	Diisopropyl Ether	Diisobutyl Ether	Reference
Molecular Formula	C ₇ H ₁₆ O	C ₆ H ₁₄ O	C ₈ H ₁₈ O	[1]
Molecular Weight (g/mol)	116.20	102.17	130.23	[1]
Boiling Point (°C)	98 - 99.21	67 - 69	122 - 123	[2]
Density (g/cm ³ at 20°C)	0.769	0.725	0.759	[2]
Flash Point (°C)	3.308	-28	25	[2]
Refractive Index (at 20°C)	1.394	1.368	1.399	[2]
Solubility in Water	Limited	1.2 g/100 mL at 20°C	Low	[2]
Vapor Pressure	Moderate	119 mmHg at 20°C	Lower than DIPE	[2]
Octanol-Water Partition Coefficient (logP)	2.067	1.5	~2.8	[2]

Spectroscopic Characteristics

While specific spectra for **isopropyl isobutyl ether** are not readily available in public databases, its spectroscopic characteristics can be reliably predicted based on its structure and data from analogous ethers.

- ^1H NMR: The proton NMR spectrum is expected to show distinct signals for the isopropyl and isobutyl groups. The methine proton of the isopropyl group ($-\text{O}-\text{CH}(\text{CH}_3)_2$) would appear as a multiplet, while the methyl protons would be a doublet. For the isobutyl group ($-\text{O}-\text{CH}_2\text{CH}(\text{CH}_3)_2$), the methylene protons adjacent to the oxygen would be a doublet, the methine proton a multiplet, and the terminal methyl groups a doublet. The chemical shifts for protons on carbons adjacent to the ether oxygen are typically in the range of 3.4-4.5 ppm.
- ^{13}C NMR: The carbon NMR spectrum would display unique signals for each carbon environment. The carbons bonded to the oxygen atom would be shifted downfield, typically appearing in the 50-80 ppm range.
- Infrared (IR) Spectroscopy: The most characteristic feature in the IR spectrum of an ether is the C-O-C stretching vibration, which is expected to appear as a strong absorption band in the region of $1050\text{-}1150\text{ cm}^{-1}$. Other absorptions will include C-H stretching and bending vibrations.

Safety and Handling: A Protocol for Prudence

As with all ethers, **isopropyl isobutyl ether** should be handled with care due to its flammability and potential to form explosive peroxides. The following protocols are based on safety data for structurally similar ethers and represent best practices for laboratory use.

Hazard Summary:

- Flammability: Highly flammable liquid and vapor.[3][4] Vapors may form explosive mixtures with air.
- Peroxide Formation: Ethers can form explosive peroxides upon exposure to air and light. This risk increases with storage time.
- Health Hazards: May cause drowsiness or dizziness.[2] Repeated exposure may cause skin dryness or cracking.[4]

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles are mandatory.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile).
- Skin and Body Protection: A lab coat should be worn. For larger quantities, flame-retardant and antistatic protective clothing is recommended.[4]

Handling and Storage:

- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[3]
Use non-sparking tools.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place, away from direct sunlight and oxidizing agents.[2]
- Peroxide Prevention: Test for the presence of peroxides before distillation or concentration. If peroxides are present, they must be removed. Consider adding a stabilizer for long-term storage.

Experimental Protocol: Determination of Boiling Point

The boiling point is a critical physical constant for the identification and purity assessment of a liquid. The following is a detailed, step-by-step methodology for the accurate determination of the boiling point of an ether like **isopropyl isobutyl ether**.

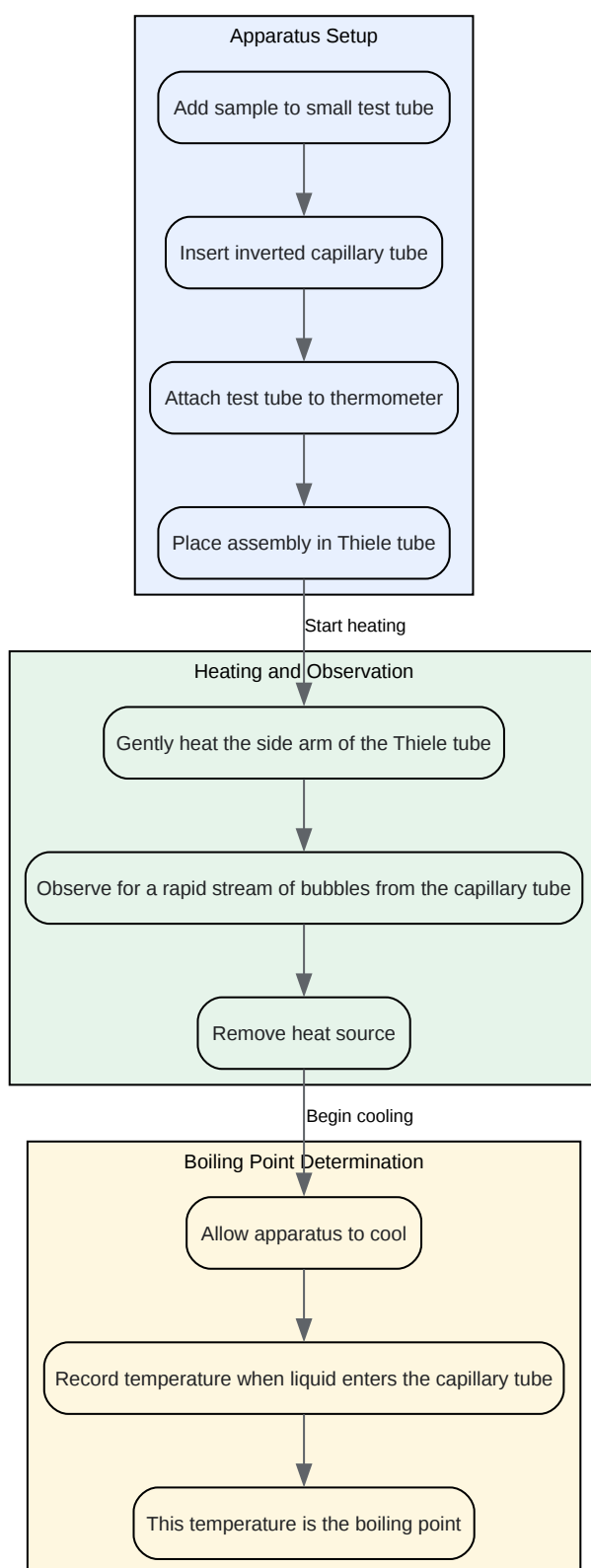
Objective: To determine the boiling point of a liquid ether sample using the Thiele tube method.

Materials:

- Thiele tube filled with mineral oil
- Thermometer (-10 to 150°C)

- Small test tube (e.g., 75 x 10 mm)
- Capillary tube (sealed at one end)
- Rubber band or wire for attaching the test tube to the thermometer
- Bunsen burner or other heat source
- Ring stand and clamp

Experimental Workflow Diagram:



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Caption: Workflow for boiling point determination using the Thiele tube method.

Procedure:

- **Sample Preparation:** Add a small amount (approximately 0.5 mL) of the liquid ether to the small test tube.
- **Capillary Tube Insertion:** Place the capillary tube (sealed end up) into the test tube containing the liquid.
- **Apparatus Assembly:** Secure the test tube to the thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer bulb.
- **Thiele Tube Placement:** Insert the thermometer and test tube assembly into the Thiele tube, ensuring the mineral oil level is above the top of the test tube but below the rubber band. The thermometer bulb and test tube should be in the center of the main part of the Thiele tube.
- **Heating:** Gently heat the side arm of the Thiele tube with a small flame. The convection currents of the mineral oil will ensure even heating.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Continue gentle heating until a rapid and continuous stream of bubbles is observed.
- **Cooling and Measurement:** Remove the heat source and allow the apparatus to cool slowly. The rate of bubbling will decrease. The boiling point is the temperature at which the liquid just begins to be drawn into the capillary tube. Record this temperature.
- **Repeat:** For accuracy, allow the apparatus to cool further, then reheat to obtain a second determination.

Causality in the Procedure: The principle behind this method is that the rapid stream of bubbles indicates that the vapor pressure of the liquid inside the capillary tube is equal to the atmospheric pressure. As the apparatus cools, the vapor pressure of the liquid decreases. When the vapor pressure inside the capillary tube becomes slightly less than the atmospheric pressure, the liquid is forced back into the capillary tube. This point represents the equilibrium between the liquid and vapor phases, which is the definition of the boiling point at that pressure.

Potential Applications

The physical and chemical properties of **isopropyl isobutyl ether** suggest its utility in several areas:

- **Solvent:** Its moderate boiling point, limited water solubility, and ability to dissolve a range of organic compounds make it a potential solvent for various reactions and extractions.
- **Intermediate in Organic Synthesis:** The ether linkage can be cleaved under specific conditions, allowing for the introduction of the isopropyl or isobutyl group into a target molecule.
- **Fuel Additive:** Like other ethers, it could potentially be used as an oxygenate in gasoline to improve combustion and reduce emissions.

Further research into its specific performance characteristics in these applications will be crucial for its broader adoption in the chemical and pharmaceutical industries.

References

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